

Personal Protective Equipment & Handling Guide: 1,1-Bis(allyloxy)octane[1]

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Compound of Interest

Compound Name: 1,1-Bis(allyloxy)octane

CAS No.: 71617-17-9

Cat. No.: B12650064

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CAS Number: 71617-17-9 Synonyms: Octanal diallyl acetal; 1,1-Diallyloxyoctane Chemical Class: Acetal / Allyl Ether[1]

Part 1: Executive Safety Summary (Immediate Action Card)

WARNING: Latent Toxicity Hazard While **1,1-Bis(allyloxy)octane** is an acetal, its metabolic or chemical hydrolysis releases Allyl Alcohol, a highly toxic compound readily absorbed through the skin.[1] Treat this compound with the same rigor as free allyl alcohol to ensure maximum safety.[1]

Category	Requirement	Critical Note
Gloves	Laminate (Silver Shield/4H) or Butyl Rubber	DO NOT USE NITRILE for prolonged contact. ^[1] Allyl moieties permeate nitrile rapidly. ^[1]
Eyes	Chemical Splash Goggles	Face shield required for volumes >50 mL. ^[1]
Respiratory	NIOSH-Approved Organic Vapor (OV) Respirator	Work strictly within a Fume Hood. ^[1]
Body	Lab Coat (Flame Resistant preferred)	Tyvek sleeves recommended for transfer operations. ^[1]
Storage	Inert Atmosphere (Nitrogen/Argon)	Peroxide Former: Test every 6 months. Store < 8°C.

Part 2: Chemical Hazard Analysis & Scientific Rationale

To safely handle **1,1-Bis(allyloxy)octane**, one must understand the why behind the safety protocols. The risk profile is derived from its two primary functional groups: the Acetal linkage and the Allyl ether tails.^[1]

The Hydrolysis Threat (The "Hidden" Toxin)

Acetals are acid-sensitive.^[1] Upon contact with acidic moisture (even on skin or mucous membranes) or metabolic processing, **1,1-Bis(allyloxy)octane** hydrolyzes.^[1]

- Mechanism:

^[1]

- Impact: Allyl alcohol is a lachrymator and potent toxin (Oral LD50 ~64 mg/kg in rats) that causes liver damage.^[1] Standard PPE for "generic organics" is insufficient because it fails to block the allyl moiety effectively.^[1]

Peroxidation & Polymerization[1]

- Peroxide Hazard: Like all allyl ethers, this compound reacts with atmospheric oxygen to form unstable peroxides.[1] These can concentrate during distillation, leading to explosion hazards.[1]
- Polymerization: The allyl groups are susceptible to free-radical polymerization, potentially generating heat if stored improperly with initiators.[1]

Predicted Physical Properties

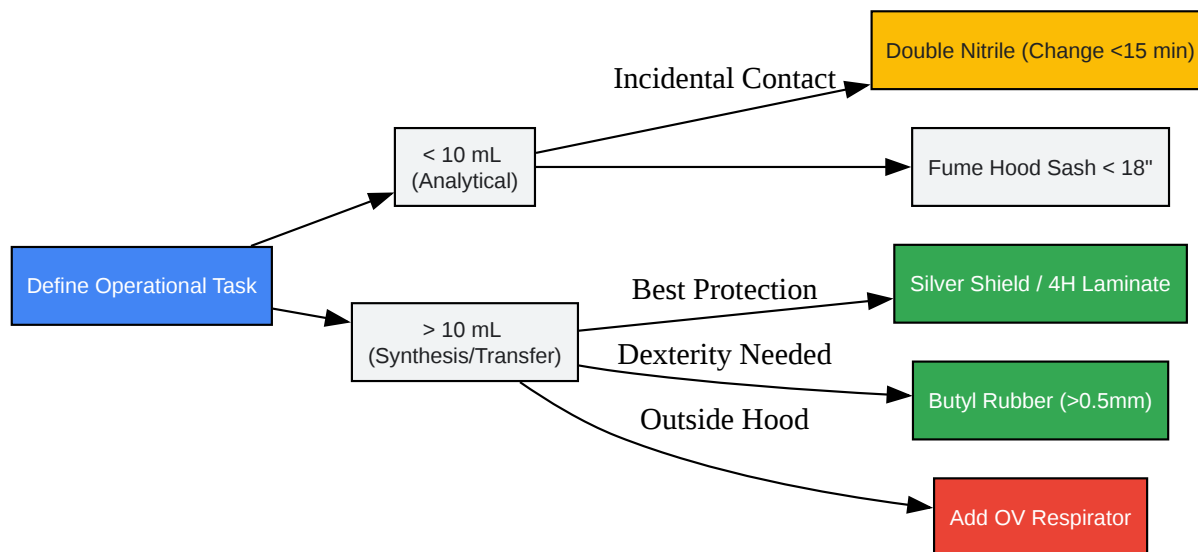
Data estimated based on structural homologs (1,1-diethoxyethane and allyl ether).[1]

Property	Value/Rating	Operational Implication
Flash Point	~60-70°C (Est.)	Class IIIA Combustible Liquid. [1] Ground all equipment.
Boiling Point	>200°C	Low volatility at RT, but hazardous aerosols can form. [1]
Vapor Density	>1 (Heavier than air)	Vapors accumulate in low spots/sinks.[1]
Water Solubility	Low (Lipophilic)	Difficult to wash off skin with water alone; requires soap/PEG.[1]

Part 3: PPE Selection Matrix

Glove Material Breakthrough Logic

The allyl ether functionality makes this compound a permeation risk.[1] Standard nitrile gloves (4 mil) offer < 5 minutes of protection against allyl-containing solvents.[1]



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Figure 1: PPE Decision Logic based on volume and exposure risk.[1]

Part 4: Operational Handling Procedures

A. Storage & Inventory Management[1][2]

- Inert Gas Blanket: Always backfill the container with Nitrogen or Argon after use.[1] Oxygen promotes peroxide formation at the allyl sites.[1]
- Peroxide Testing: Test for peroxides using starch-iodide paper or quant strips:
 - Upon Receipt: Verify baseline.
 - Every 6 Months: Routine check.
 - Before Distillation: MANDATORY. If >10 ppm, treat with ferrous sulfate or pass through activated alumina before heating.[1]
- Temp Control: Store at 2-8°C to retard hydrolysis and oxidation.

B. Reaction Setup Workflow

- Glassware Prep: Oven-dry all glassware. Moisture initiates hydrolysis.[1]
- Charging the Vessel:
 - Place reaction vessel in a fume hood.
 - Wear Silver Shield gloves (or wear them under nitrile for dexterity).[1]
 - Use a syringe or cannula transfer for volumes < 50 mL to minimize air exposure.[1]
- Quenching:
 - Do not quench directly with strong acid unless hydrolysis is the intended step.[1]
 - Neutralize reaction mixtures with Sodium Bicarbonate () to prevent acid-catalyzed cleavage during workup.[1]

C. Spill Response Protocol

Minor Spill (< 50 mL):

- Alert personnel and isolate the area.[1][2]
- Cover spill with activated charcoal or vermiculite (Avoid paper towels; high surface area can accelerate oxidation).[1]
- Clean surface with soap and water (to emulsify the lipophilic acetal).[1]

Major Spill (> 50 mL):

- Evacuate lab.[1]
- Do not re-enter without SCBA or Full-Face OV Respirator.[1]
- Absorb with non-combustible material and dispose of as hazardous organic waste.[1]

Part 5: Disposal & Waste Management[2]

Disposal Code: Classify as Flammable Organic Solvent (D001) with potential toxic constituents.
[1]

- Segregation: Do not mix with strong acids (exothermic hydrolysis risk) or oxidizers (fire risk).
[1]
- Quenching Waste: If the waste stream is acidic, neutralize to pH 7-8 before placing in the waste drum to prevent the evolution of allyl alcohol vapors inside the drum.[1]
- Labeling: Clearly tag waste containers: "Contains Allyl Ethers - Peroxide Former - Toxic Hydrolysis Products."

References

- PubChem.Compound Summary: Allyl ether (Toxicity Profile).[1] Retrieved from [Link][1]
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